

# Proper Disposal Procedures for Diisopropyl(bromomethyl)boronate

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## Compound of Interest

Compound Name: *Diisopropyl(bromomethyl)boronate*

Cat. No.: B135683

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This document provides comprehensive guidance on the safe handling and disposal of **diisopropyl(bromomethyl)boronate**, designed for researchers, scientists, and professionals in drug development. The following procedures are essential for maintaining laboratory safety and ensuring regulatory compliance.

## Essential Safety and Handling

**Diisopropyl(bromomethyl)boronate** is a flammable and irritant compound. Strict adherence to safety protocols is mandatory.

**1.1 Personal Protective Equipment (PPE)** Before handling the compound, ensure the following PPE is worn:

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety goggles or a face shield.[\[1\]](#)
- Lab Coat: A flame-retardant lab coat is recommended.

**1.2 Handling and Storage**

- Handle the compound in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)

- Store in a cool, well-ventilated place, away from heat, sparks, and open flames.[1] The recommended storage temperature is between 2-8°C.[2]
- Use only non-sparking tools and explosion-proof equipment.
- Take precautionary measures against static discharge by grounding and bonding containers and receiving equipment.
- Avoid contact with skin, eyes, and clothing.[1] Wash hands thoroughly after handling.

## Quantitative Data Summary

The following table summarizes key physical and safety data for **diisopropyl(bromomethyl)boronate**.

Property	Value	References
Molecular Formula	C <sub>7</sub> H <sub>16</sub> BBrO <sub>2</sub>	[1]
Molecular Weight	222.92 g/mol	[2]
Appearance	Colorless to light yellow/orange clear liquid	[2]
Boiling Point	138.7 ± 23.0 °C at 760 mmHg	[1]
Flash Point	37.7 ± 22.6 °C	[1]
Density	1.2 ± 0.1 g/cm <sup>3</sup>	[1]
Storage Temperature	2 - 8 °C (Refrigerate)	[2]

## Spill Management Protocol

In the event of a spill, immediate and appropriate action is critical to prevent injury and further contamination.

Experimental Protocol: Spill Neutralization and Cleanup

- **Evacuate and Ventilate:** Immediately alert personnel in the area and ensure the spill area is well-ventilated. If the spill is large, evacuate the laboratory.
- **Remove Ignition Sources:** Extinguish all nearby flames and turn off any spark-producing equipment.[\[1\]](#)
- **Contain the Spill:** For small spills, absorb the material using an inert absorbent such as dry sand or vermiculite. For larger spills, create a dike around the spill area using a suitable absorbent material to prevent it from spreading.[\[1\]](#)
- **Collect Absorbent Material:** Carefully scoop the absorbent material into a designated, airtight container.[\[1\]](#) Use non-sparking tools for this process.
- **Decontaminate Area:** Clean the spill area with a suitable solvent (e.g., isopropanol), followed by soap and water.
- **Dispose of Waste:** The collected waste must be treated as hazardous. Label the container clearly and dispose of it following the chemical disposal procedure outlined below.

## Disposal Procedure

Unused or waste **diisopropyl(bromomethyl)boronate** must be chemically quenched before being collected for disposal by an approved waste management service. The following protocol outlines a safe method for quenching small, laboratory-scale quantities of the compound.

### Experimental Protocol: Quenching and Disposal

This procedure should be performed in a chemical fume hood with appropriate PPE.

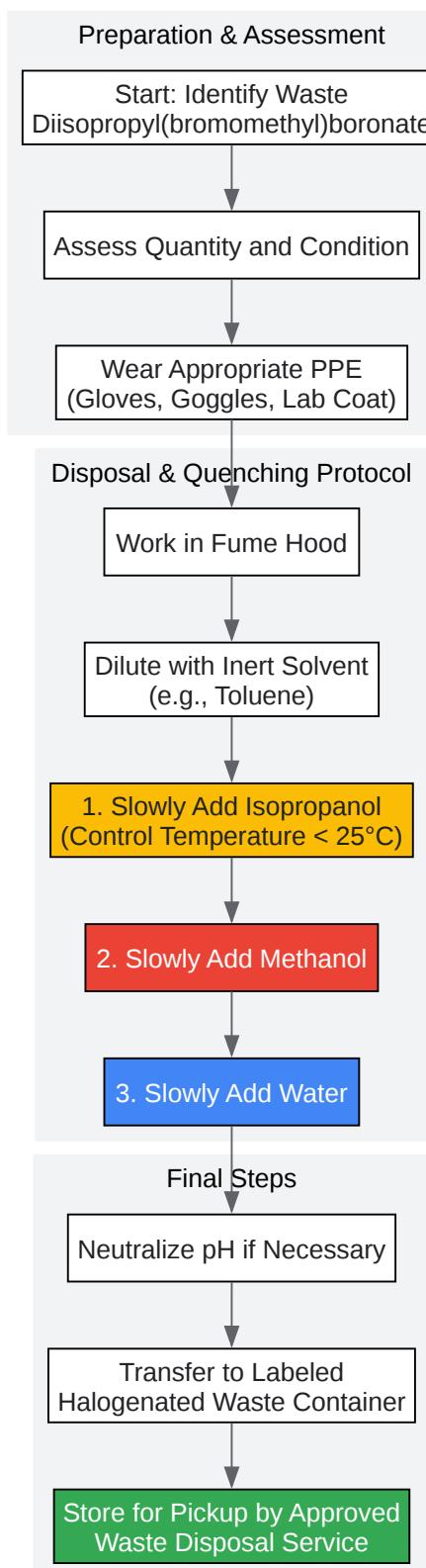
- **Preparation:**
  - Prepare a three-necked flask equipped with a mechanical stirrer, a dropping funnel, and a nitrogen inlet.
  - Place a cooling bath (ice/water) under the flask.
  - Dilute the **diisopropyl(bromomethyl)boronate** waste with an inert, high-boiling point solvent (e.g., toluene or heptane) in the flask. This helps to control the reaction

temperature.

- Initial Quenching (Isopropanol):
  - Slowly add isopropanol to the stirred solution from the dropping funnel.[3] A mild exothermic reaction may occur.
  - Maintain the temperature of the reaction mixture below 25°C using the cooling bath.
  - Continue adding isopropanol until no further heat is generated upon addition.[3]
- Secondary Quenching (Methanol):
  - After the initial reaction with isopropanol has subsided, slowly add methanol as a more reactive quenching agent to ensure complete reaction of any remaining boronate.[3]
- Final Hydrolysis (Water):
  - Once the methanol addition is complete and the reaction is quiescent, slowly add water to the mixture to hydrolyze any remaining reactive species.[3]
- Neutralization and Collection:
  - Check the pH of the resulting solution. Neutralize with a dilute acid or base if necessary.
  - Transfer the quenched solution to a clearly labeled hazardous waste container. The container should be designated for halogenated organic waste.
  - Arrange for pickup by your institution's certified hazardous waste disposal service.[1]

## Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **diisopropyl(bromomethyl)boronate**.

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Caption: Workflow for the safe quenching and disposal of  
**Diisopropyl(bromomethyl)boronate.**

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## References

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- 2. chemimpex.com [chemimpex.com]
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